

Hypoxanthine-15N4: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: Hypoxanthine-15N4

Cat. No.: B12404558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Hypoxanthine-15N4**, a stable isotope-labeled purine derivative crucial for a range of applications in biomedical research. This document details its fundamental properties, relevant experimental protocols, and its role in metabolic pathways, offering a valuable resource for professionals in drug development and life sciences.

Core Physicochemical Data

Hypoxanthine-15N4, the 15N-labeled form of hypoxanthine, is a vital tool in metabolic studies, particularly as a tracer for quantitative analysis. Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	77910-30-6	[1] [2]
Molecular Weight	140.09 g/mol	[2] [3]
Chemical Formula	C ₅ H ₄ ¹⁵ N ₄ O	[2]
Appearance	White to off-white solid	
Purity	≥98%	
Unlabeled CAS	68-94-0	

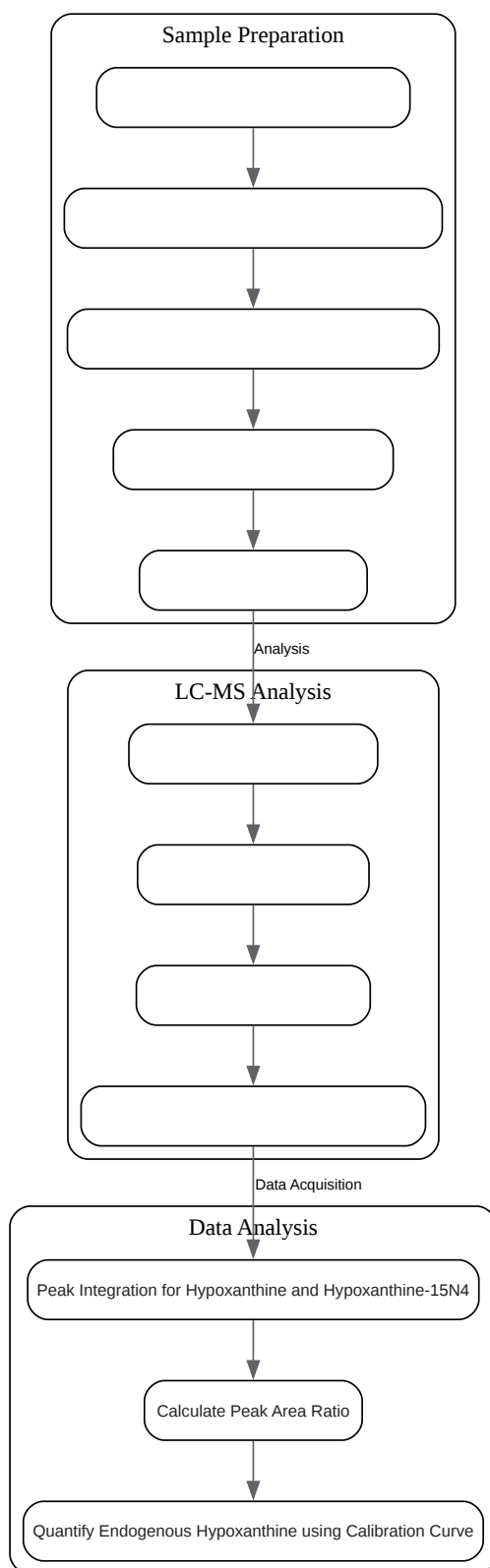
Applications in Research

Hypoxanthine-15N4 serves as an internal standard and tracer in various analytical techniques, including NMR, GC-MS, and LC-MS. Its primary application lies in studying metabolic pathways, particularly those related to purine metabolism and as an indicator of hypoxia. The stable isotope labeling allows for the precise tracking and quantification of hypoxanthine and its metabolites within biological systems.

Experimental Protocols

While specific experimental designs will vary based on the research question, the use of **Hypoxanthine-15N4** as an internal standard in mass spectrometry-based metabolomics is a common application. A generalized workflow for such an experiment is outlined below.

Workflow for LC-MS based Metabolite Quantification



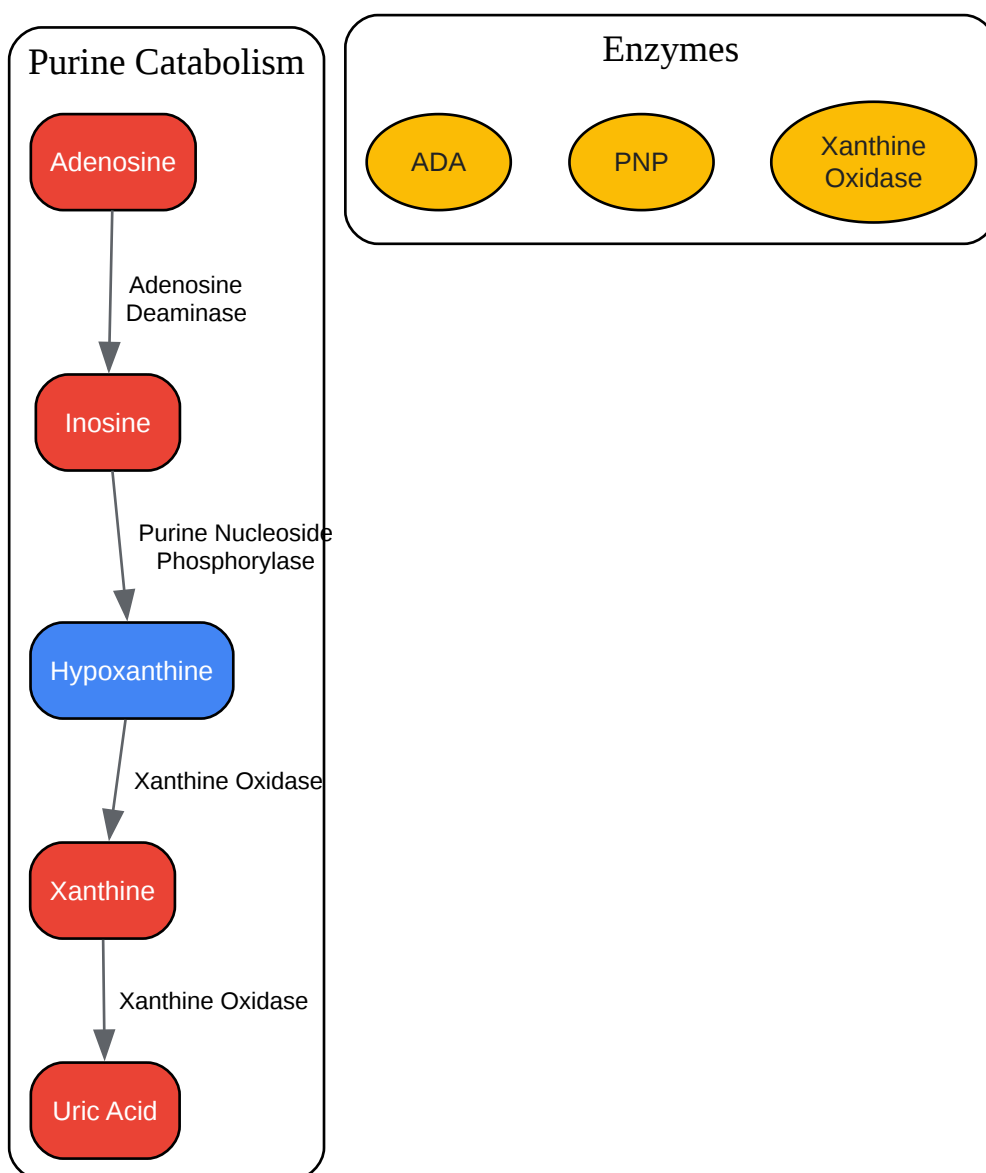
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Caption: A generalized workflow for the quantification of endogenous hypoxanthine using **Hypoxanthine-15N4** as an internal standard in an LC-MS experiment.

Metabolic Pathway Context

Hypoxanthine is a key intermediate in purine metabolism. It is formed from the deamination of adenine and is a substrate for the enzyme xanthine oxidase, which converts it to xanthine and subsequently to uric acid. This pathway is a significant source of reactive oxygen species. The role of hypoxanthine in this pathway is depicted below.

Purine Catabolism Pathway



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Caption: A simplified diagram of the purine catabolism pathway highlighting the central role of hypoxanthine.

This technical guide provides a foundational understanding of **Hypoxanthine-15N4** for its effective application in research and development. For more detailed protocols and safety information, please refer to the supplier's documentation.

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References

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